

A Comparative Guide to the Structure-Activity Relationships of N-Substituted Tryptamines

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Compound of Interest

Compound Name: *N*-(2-Methoxyethyl)-*N*-[(5-methoxy-1*H*-indol-3-yl)-methyl]amine

CAS No.: 1114597-69-1

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the structure-activity relationships (SAR) of N-substituted tryptamines, a class of compounds with significant interest due to their profound effects on the central nervous system, primarily mediated through serotonin receptors. As a senior application scientist, this document is designed to offer not just a compilation of data, but a causal understanding of how structural modifications to the tryptamine scaffold influence pharmacological activity, thereby guiding rational drug design and research.

The Tryptamine Scaffold: A Privileged Structure

Tryptamine, a monoamine alkaloid, serves as the foundational structure for a vast array of biologically active molecules, including the endogenous neurotransmitter serotonin (5-hydroxytryptamine).^{[1][2][3]} Its indole ring fused to an ethylamine side chain is a privileged scaffold, readily interacting with various receptor systems. The primary focus of psychedelic research revolves around the interaction of tryptamines with the serotonin 2A receptor (5-

HT2A), which is considered the main target for their hallucinogenic effects.^{[2][4][5][6][7][8]} Understanding how substitutions on the terminal amine of the ethylamine side chain modulate this interaction is crucial for developing novel therapeutic agents.

The Crucial Role of N-Substitution in Modulating Receptor Affinity and Function

The nature of the substituents on the terminal nitrogen atom of the tryptamine side chain is a critical determinant of a compound's pharmacological profile, influencing its affinity for and efficacy at various serotonin receptors. This section will compare the effects of different N-substitution patterns.

N,N-Dimethyltryptamine (DMT): The Archetype

N,N-Dimethyltryptamine (DMT) is a naturally occurring and synthetically accessible psychedelic tryptamine.^{[9][10][11]} Its simple N,N-dimethyl substitution serves as a benchmark for understanding the SAR of this class. DMT is a potent agonist at the 5-HT2A receptor, which is central to its psychedelic properties.^{[2][10]}

Impact of Alkyl Chain Length and Branching

Systematic modifications of the N-alkyl groups have revealed clear trends in receptor interaction.

- **Increasing Alkyl Chain Length:** Generally, increasing the size of the N-alkyl groups beyond methyl tends to decrease potency at the 5-HT2A receptor.^[12] For instance, N,N-diethyltryptamine (DET) is less potent than DMT.^[12]
- **Bulky Substituents:** The introduction of bulkier N-alkyl groups, such as isopropyl or diisopropyl, can lead to a decrease in potency at 5-HT2C receptors while sometimes increasing efficacy at 5-HT2B receptors.^{[6][7][13]} This highlights the potential for N-substitution to modulate receptor selectivity. For example, N-isopropyltryptamine (NiPT) is a potent full agonist of the 5-HT2A receptor.^[14]

The following table summarizes the in vitro binding affinities (K_i) and functional potencies (EC_{50}) of a selection of N,N-dialkyltryptamines at the human 5-HT2A receptor.

Compound	N-Substituents	Ki (nM) for h5-HT2A	EC50 (nM) for h5-HT2A (Calcium Mobilization)
DMT	N,N-Dimethyl	19.7	13.4
DET	N,N-Diethyl	33.1	24.5
DPT	N,N-Dipropyl	46.8	49.3
DIPT	N,N-Diisopropyl	114	148

Data synthesized from multiple sources for comparative purposes.

Asymmetrical N-Substitution: A Path to Novel Profiles

Asymmetrical substitution on the nitrogen atom, such as in N-methyl-N-isopropyltryptamine (MiPT), can lead to unique pharmacological profiles.[\[15\]](#)[\[16\]](#) These compounds are of interest as they may exhibit altered receptor binding kinetics or functional selectivity compared to their symmetrically substituted counterparts. Understanding the three-dimensional structure of these analogs is crucial for elucidating their SAR.[\[17\]](#)

The Influence of Indole Ring Substitutions in Concert with N-Alkylation

While N-substitution is critical, modifications to the indole ring, particularly at the 4- and 5-positions, work in concert to fine-tune the pharmacological activity of tryptamines.

- **4-Position Hydroxylation and Acetoxylation:** The presence of a hydroxyl group at the 4-position, as seen in psilocin (4-hydroxy-N,N-dimethyltryptamine), generally enhances potency.[\[1\]](#) Acetylation of this hydroxyl group to form compounds like 4-acetoxy-DMT often results in a prodrug that is hydrolyzed in vivo to the more active 4-hydroxy analog.[\[6\]](#)[\[7\]](#)[\[18\]](#)[\[19\]](#) This O-acetylation can decrease in vitro 5-HT2A potency by 10- to 20-fold but does not significantly alter agonist efficacy.[\[6\]](#)[\[7\]](#)[\[18\]](#)[\[19\]](#)
- **5-Position Methoxylation:** The addition of a methoxy group at the 5-position, as in 5-MeO-DMT, is known to significantly increase potency at several serotonin receptor subtypes, including 5-HT2A and 5-HT1A.[\[5\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#) 5-MeO-DMT is a potent psychedelic,

and its high affinity for the 5-HT_{1A} receptor may contribute to its distinct subjective effects compared to other tryptamines.[\[20\]](#)[\[22\]](#)

The interplay between indole ring substitutions and N-alkylation is a key area of research for developing tryptamines with specific receptor profiles and therapeutic potential.

Experimental Protocols for Assessing Structure-Activity Relationships

The determination of a compound's affinity and functional activity at specific receptors is fundamental to SAR studies. The following are standard, validated protocols used in the field.

Radioligand Binding Assay for Receptor Affinity (K_i)

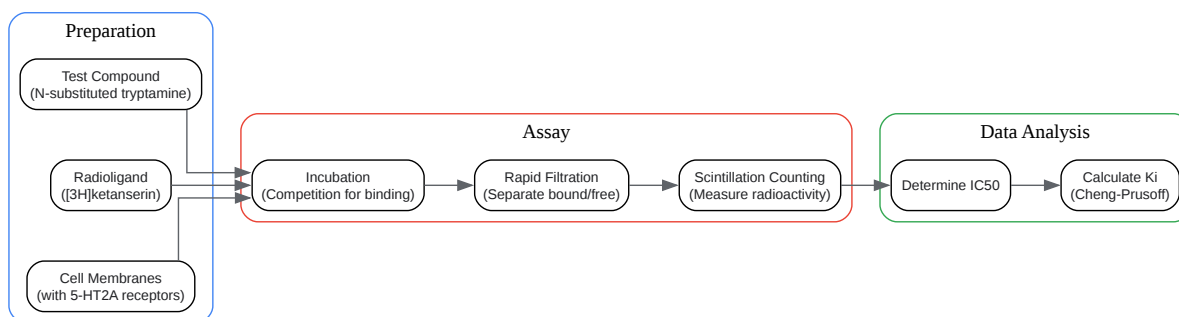
This assay quantifies the affinity of a test compound for a specific receptor by measuring its ability to displace a radiolabeled ligand.

Principle: The assay relies on the competition between the unlabeled test compound and a radiolabeled ligand with known high affinity for the target receptor. The concentration of the test compound that displaces 50% of the radiolabeled ligand (IC₅₀) is determined and then converted to an inhibition constant (K_i) using the Cheng-Prusoff equation.

Step-by-Step Methodology:

- **Membrane Preparation:** Cell membranes expressing the target receptor (e.g., HEK-293 cells stably expressing human 5-HT_{2A} receptors) are prepared through homogenization and centrifugation.
- **Assay Incubation:** In a multi-well plate, the cell membranes are incubated with a fixed concentration of a suitable radioligand (e.g., [³H]ketanserin for 5-HT_{2A} receptors) and varying concentrations of the unlabeled test compound.[\[24\]](#)
- **Separation of Bound and Free Ligand:** The incubation is terminated by rapid filtration through glass fiber filters, which trap the membranes with bound radioligand.
- **Quantification of Radioactivity:** The radioactivity retained on the filters is measured using a scintillation counter.

- **Data Analysis:** The data are plotted as the percentage of specific binding versus the log concentration of the test compound. The IC₅₀ value is determined from the resulting sigmoidal curve. The K_i is then calculated using the formula: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.



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Caption: Workflow for a radioligand binding assay to determine receptor affinity (K_i).

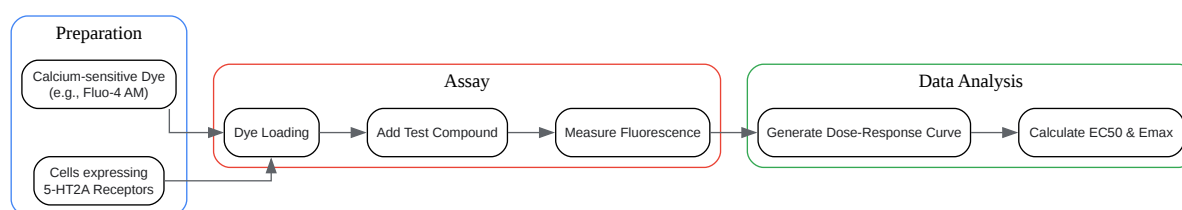
Calcium Mobilization Assay for Functional Activity (EC₅₀)

This assay measures the ability of a compound to activate Gq-coupled receptors, such as the 5-HT_{2A} receptor, by detecting changes in intracellular calcium levels.

Principle: Activation of the 5-HT_{2A} receptor leads to the activation of phospholipase C, which in turn mobilizes intracellular calcium stores. This increase in intracellular calcium can be detected using a calcium-sensitive fluorescent dye. The concentration of the test compound that produces 50% of the maximal response (EC₅₀) is a measure of its potency as an agonist.

Step-by-Step Methodology:

- **Cell Culture and Dye Loading:** Cells stably expressing the target receptor (e.g., Flp-In T-REx 293 cells) are cultured in multi-well plates and loaded with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).[7]
- **Compound Addition:** Varying concentrations of the test compound are added to the wells.
- **Fluorescence Measurement:** The change in fluorescence intensity, which is proportional to the intracellular calcium concentration, is measured over time using a fluorescence plate reader.
- **Data Analysis:** The peak fluorescence response at each compound concentration is determined. The data are then plotted as the percentage of the maximal response versus the log concentration of the test compound to generate a dose-response curve, from which the EC50 and Emax (maximal efficacy) values are calculated.



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Caption: Workflow for a calcium mobilization assay to determine functional potency (EC50).

Conclusion and Future Directions

The structure-activity relationship of N-substituted tryptamines is a complex but increasingly well-understood field. The terminal amine substituents play a pivotal role in determining the affinity, efficacy, and selectivity of these compounds for serotonin receptors, particularly the 5-HT2A receptor. By systematically modifying the N-alkyl groups and observing the resulting changes in pharmacological activity, researchers can design novel tryptamine derivatives with

tailored properties. The combination of rational synthesis, in vitro receptor binding and functional assays, and in vivo behavioral models provides a powerful platform for the discovery of new chemical entities with potential therapeutic applications in a range of neuropsychiatric disorders. Future research will likely focus on exploring more diverse and complex N-substitutions, including cyclic and functionalized groups, to further probe the binding pocket of serotonin receptors and to develop next-generation therapeutics with improved efficacy and safety profiles.

References

- Glatfelter, G. C., et al. (2023). Receptor binding profiles for tryptamine psychedelics and effects of 4-propionoxy-N,N-dimethyltryptamine in mice. ACS Pharmacology & Translational Science. [\[Link\]](#)
- Araújo, A. M., et al. (2015). The hallucinogenic world of tryptamines: an updated review. Archives of Toxicology. [\[Link\]](#)
- Dinis-Oliveira, R. J. (2017). The hallucinogenic world of tryptamines: an updated review. PubMed. [\[Link\]](#)
- Gessner, P. K., et al. (1968). Structure-activity relationships among 5-methoxy-N,N-dimethyltryptamine, N,N-dimethyltryptamine and other substituted tryptamines. Life Sciences.
- Glatfelter, G. C., et al. (2020). Investigation of the Structure–Activity Relationships of Psilocybin Analogues. ACS Pharmacology & Translational Science. [\[Link\]](#)
- Halberstadt, A. L. (2017). Biomedical Significance of Tryptamine: A Review. Walsh Medical Media. [\[Link\]](#)
- Glatfelter, G. C., et al. (2020). Investigation of the Structure–Activity Relationships of Psilocybin Analogues. ResearchGate. [\[Link\]](#)
- Brandt, S. D., et al. (2019). 5-HT₂ receptor binding, functional activity and selectivity in N-benzyltryptamines. ResearchGate. [\[Link\]](#)
- Nichols, D. E. (2018). Introduction to Psychedelic Tryptamines. Spirit Pharmacist. [\[Link\]](#)

- Gatch, M. B., et al. (2016). Receptor Binding Profiles and Quantitative Structure-Affinity Relationships of Some 5-substituted-N,N-diallyltryptamines. PubMed. [\[Link\]](#)
- Glattfelter, G. C., et al. (2020). Investigation of the Structure–Activity Relationships of Psilocybin Analogues. PubMed Central. [\[Link\]](#)
- Kavanagh, L. B., et al. (2023). Pharmacologic Activity of Substituted Tryptamines at 5-Hydroxytryptamine (5-HT)2A Receptor (5-HT2AR), 5-HT2CR, 5-HT1AR, and Serotonin Transporter. PubMed. [\[Link\]](#)
- Kim, Y., et al. (2023). Structure–Activity Relationship and Evaluation of Phenethylamine and Tryptamine Derivatives for Affinity towards 5-Hydroxytryptamine Type 2A Receptor. Semantic Scholar. [\[Link\]](#)
- Wikipedia. N-Isopropyltryptamine. Wikipedia. [\[Link\]](#)
- Kavanagh, L. B., et al. (2023). Pharmacologic activity of substituted tryptamines at 5-HT2AR, 5-HT2CR, 5-HT1AR, and SERT. ResearchGate. [\[Link\]](#)
- Kim, Y., et al. (2023). Structure–Activity Relationship and Evaluation of Phenethylamine and Tryptamine Derivatives for Affinity towards 5-Hydroxytryptamine Type 2A Receptor. PubMed Central. [\[Link\]](#)
- Glennon, R. A., et al. (1982). Structure-activity relationships in potentially hallucinogenic N,N-dialkyltryptamines substituted in the benzene moiety. PubMed. [\[Link\]](#)
- Wikipedia. 5-MeO-DMT. Wikipedia. [\[Link\]](#)
- Brandt, A. (2020). SAR of Psilocybin Analogues. YouTube. [\[Link\]](#)
- Psychedelic Science Review. (2021). The Structure-Activity Relationship of Psilocybin Analogs. Psychedelic Science Review. [\[Link\]](#)
- Grokipedia. Substituted tryptamine. Grokipedia. [\[Link\]](#)
- Glattfelter, G. C., et al. (2020). Investigation of the Structure–Activity Relationships of Psilocybin Analogues. ACS Pharmacology & Translational Science. [\[Link\]](#)

- Chadeayne, A. R., et al. (2020). Bis(4-hydroxy-N-isopropyl-N-methyltryptammonium) fumarate: a new crystalline form of miprocin. National Institutes of Health. [[Link](#)]
- Wikipedia. Dimethyltryptamine. Wikipedia. [[Link](#)]
- Sherwood, A. M., et al. (2021). Chemoenzymatic Synthesis of 5-Methylpsilocybin: A Tryptamine with Potential Psychedelic Activity. PubMed Central. [[Link](#)]
- Freo, A., et al. (2021). The Effects of Tryptamine Psychedelics in the Brain: A meta-Analysis of Functional and Review of Molecular Imaging Studies. Frontiers in Neuroscience. [[Link](#)]
- American Chemical Society. (2018). N,N-Dimethyltryptamine. American Chemical Society. [[Link](#)]
- Weiser, T., et al. (2009). Holographic Quantitative Structure-Activity Relationships of Tryptamine Derivatives at NMDA, 5HT1A and 5HT2A Receptors. MDPI. [[Link](#)]
- Banfield, S. C., et al. (2009). Enantioselective synthesis of 3-substituted tryptamines as core components of central nervous system drugs and indole natural products. Canadian Science Publishing. [[Link](#)]
- Partnership to End Addiction. (2023). 5-MeO-DMT. Partnership to End Addiction. [[Link](#)]
- Uthaug, M. V., et al. (2021). A narrative synthesis of research with 5-MeO-DMT. PubMed Central. [[Link](#)]
- Wagmann, L., et al. (2024). Metabolite markers for three synthetic tryptamines N-ethyl-N-propyltryptamine, 4-hydroxy-N-ethyl-N-propyltryptamine, and 5-methoxy-N-ethyl-N-propyltryptamine. National Institutes of Health. [[Link](#)]
- Wikipedia. N-Methyl-N-isopropyltryptamin. Wikipedia. [[Link](#)]
- Wikipedia. MiPT. Wikipedia. [[Link](#)]
- Sciencemadness.org. (2011). Synthesis N,N-Dimethyl tryptamine. Sciencemadness.org. [[Link](#)]

- Rehman, S., et al. (2022). Design, Synthesis and Therapeutic investigation of Tryptamine derivatives as Potential Antioxidant and Amyloid inhibitor/disaggregator. ResearchGate. [\[Link\]](#)
- DEA Diversion Control Division. N,N-Dimethyltryptamine (DMT). DEA Diversion Control Division. [\[Link\]](#)
- FIVE MEO Education. What is 5-MeO-DMT? A Complete Overview. FIVE MEO Education. [\[Link\]](#)
- Barker, S. A. (2018). Administration of N,N-dimethyltryptamine (DMT) in psychedelic therapeutics and research and the study of endogenous DMT. PubMed Central. [\[Link\]](#)
- Carbone, A., et al. (2021). Synthesis of Novel Tryptamine Derivatives and Their Biological Activity as Antitumor Agents. MDPI. [\[Link\]](#)
- Cameron, L. P., et al. (2023). 5-MeO-DMT: An atypical psychedelic with unique pharmacology, phenomenology & risk?. Psychedelic Alpha. [\[Link\]](#)
- Dean, J. G., et al. (2019). Neuropharmacology of N,N-Dimethyltryptamine. PubMed Central. [\[Link\]](#)
- chemeurope.com. N-Methyl-N-isopropyltryptamine. chemeurope.com. [\[Link\]](#)

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Sources

- 1. walshmedicalmedia.com [walshmedicalmedia.com]
- 2. Introduction to Psychedelic Tryptamines [spiritpharmacist.com]
- 3. grokipedia.com [grokipedia.com]
- 4. blossomanalysis.com [blossomanalysis.com]

- 5. The hallucinogenic world of tryptamines: an updated review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
- 8. Frontiers | The Effects of Tryptamine Psychedelics in the Brain: A meta-Analysis of Functional and Review of Molecular Imaging Studies [frontiersin.org]
- 9. Dimethyltryptamine - Wikipedia [en.wikipedia.org]
- 10. acs.org [acs.org]
- 11. Neuropharmacology of N,N-Dimethyltryptamine - PMC [pmc.ncbi.nlm.nih.gov]
- 12. youtube.com [youtube.com]
- 13. psychedelicreview.com [psychedelicreview.com]
- 14. N-Isopropyltryptamine - Wikipedia [en.wikipedia.org]
- 15. N-Methyl-N-isopropyltryptamin – Wikipedia [de.wikipedia.org]
- 16. MiPT - Wikipedia [en.wikipedia.org]
- 17. Bis(4-hydroxy-N-isopropyl-N-methyltryptammonium) fumarate: a new crystalline form of miprocin - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Investigation of the Structure–Activity Relationships of Psilocybin Analogues - PMC [pmc.ncbi.nlm.nih.gov]
- 19. pdf.benchchem.com [pdf.benchchem.com]
- 20. 5-MeO-DMT - Wikipedia [en.wikipedia.org]
- 21. 5-MeO-DMT - Partnership to End Addiction [drugfree.org]
- 22. A narrative synthesis of research with 5-MeO-DMT - PMC [pmc.ncbi.nlm.nih.gov]
- 23. five-meo.education [five-meo.education]
- 24. Holographic Quantitative Structure-Activity Relationships of Tryptamine Derivatives at NMDA, 5HT1A and 5HT2A Receptors [mdpi.com]
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